

4-(Benzyloxy)-2-bromo-5-methoxybenzaldehyde solubility data

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Compound of Interest

Compound Name: 4-(Benzyloxy)-2-bromo-5-methoxybenzaldehyde

CAS No.: 40705-22-4

Cat. No.: B1268771

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An In-Depth Technical Guide to the Solubility Profile of 4-(Benzyloxy)-2-bromo-5-methoxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding the Physicochemical Landscape

4-(Benzyloxy)-2-bromo-5-methoxybenzaldehyde is a substituted aromatic aldehyde of increasing interest in medicinal chemistry and organic synthesis. Its multifaceted structure, featuring a bulky benzyloxy group, a bromine atom, and a methoxy moiety on a benzaldehyde core, presents a unique physicochemical profile that dictates its behavior in various solvent systems. A thorough understanding of its solubility is paramount for researchers engaged in reaction optimization, purification, formulation development, and biological screening.

This guide provides a comprehensive overview of the theoretical and practical aspects of the solubility of **4-(Benzyloxy)-2-bromo-5-methoxybenzaldehyde**. We will delve into its structural

attributes, predict its solubility in aqueous and organic media, and provide a robust, self-validating experimental protocol for its empirical determination. This document is designed to equip researchers with the necessary knowledge to confidently and accurately handle this compound in their laboratory workflows.

Physicochemical Properties: The Foundation of Solubility

The solubility of a compound is intrinsically linked to its molecular structure and resulting physical properties. The key characteristics of **4-(Benzyloxy)-2-bromo-5-methoxybenzaldehyde** are summarized below.

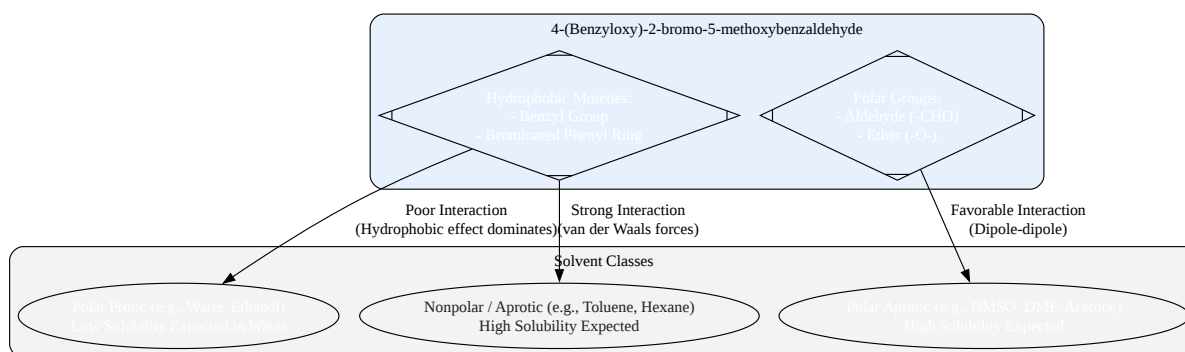
Property	Value	Source
IUPAC Name	2-bromo-5-methoxy-4-(phenylmethoxy)benzaldehyde	PubChem[1]
CAS Number	40705-22-4	PubChem[1]
Molecular Formula	C ₁₅ H ₁₃ BrO ₃	PubChem[1]
Molecular Weight	321.16 g/mol	PubChem[1]
Appearance	White to off-white solid (predicted, based on isomers)	ChemicalBook[2]
Melting Point	142.4-143.3 °C (for isomer CAS 6451-86-1)	ChemicalBook[2]
Computed XLogP3-AA	3.5	PubChem[1]
Hydrogen Bond Donors	0	PubChem[1]
Hydrogen Bond Acceptors	3	PubChem[1]

The high XLogP3-AA value of 3.5 strongly indicates a lipophilic or hydrophobic character, predicting poor solubility in water.[1] The absence of hydrogen bond donors further supports this prediction. Conversely, the presence of multiple hydrogen bond acceptors (the ether and aldehyde oxygens) and the aromatic rings suggest that the molecule will be readily soluble in a

range of organic solvents. Aromatic aldehydes are generally soluble in solvents like ethanol, ether, and chloroform.[3]

Theoretical Solubility Framework

The principle of "like dissolves like" is the cornerstone for predicting solubility. The large, nonpolar surface area contributed by the two phenyl rings and the bromine atom dominates the molecule's character, making it amenable to dissolution in solvents with similar properties.



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Based on this analysis, a qualitative solubility profile can be predicted:

- Insoluble/Slightly Soluble: Water, aqueous buffers.
- Soluble: Dichloromethane (DCM), Chloroform, Ethyl Acetate, Tetrahydrofuran (THF).
- Freely Soluble: N,N-Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), Acetone.

Experimental Determination of Solubility: A Self-Validating Protocol

To obtain quantitative solubility data, a robust experimental method is required. The saturation shake-flask method is a gold-standard technique that is both reliable and straightforward.[4] This protocol is designed to be self-validating by ensuring that equilibrium is reached and that the analytical method is specific and accurate.

I. Principle

An excess amount of the solid compound is agitated in the solvent of interest at a constant temperature for a sufficient duration to reach equilibrium. The saturated solution is then filtered to remove undissolved solid, and the concentration of the dissolved solute in the clear filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC).[5]

II. Materials and Equipment

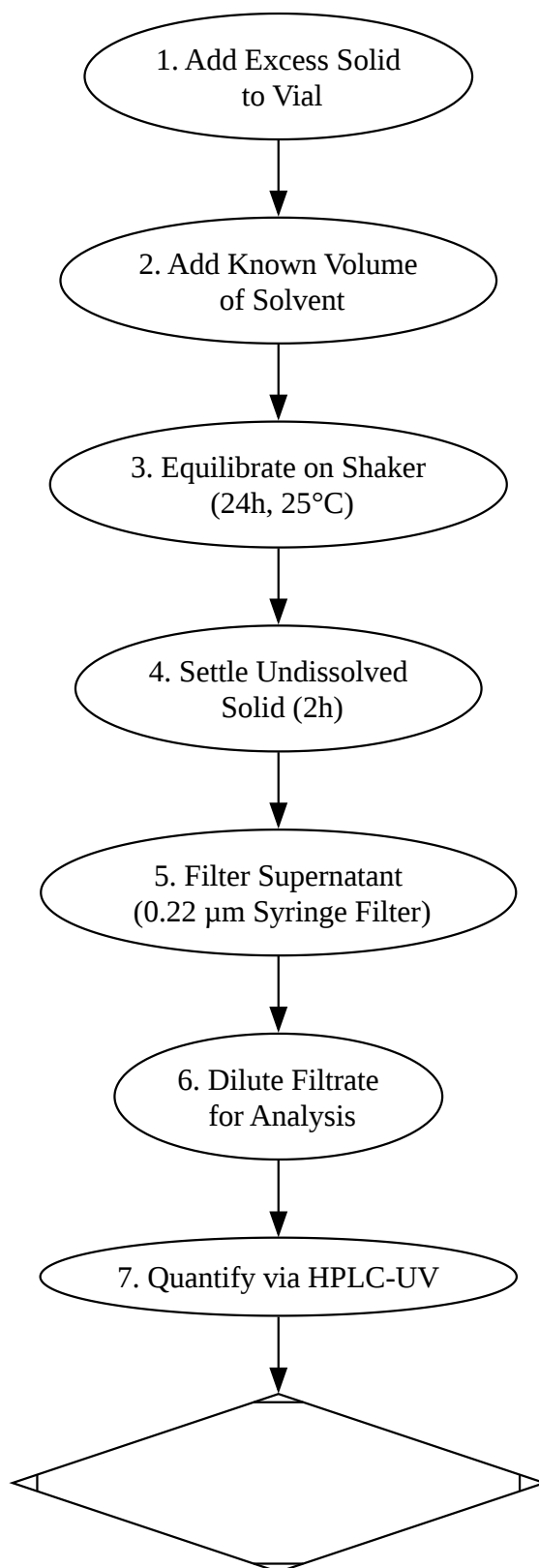
- **4-(Benzyloxy)-2-bromo-5-methoxybenzaldehyde** (solid)
- Selected solvents (e.g., Water, Ethanol, Acetone, Ethyl Acetate, DMSO)
- Scintillation vials or glass flasks with screw caps
- Orbital shaker with temperature control
- Syringe filters (0.22 μm , PTFE or other solvent-compatible material)
- Analytical balance
- HPLC system with a UV detector
- Volumetric flasks and pipettes

III. Step-by-Step Methodology

- Preparation: Add an excess amount of **4-(Benzyloxy)-2-bromo-5-methoxybenzaldehyde** to a pre-weighed vial. The key is to ensure a visible amount of undissolved solid remains at

the end of the experiment. A starting point of ~20 mg of solid per 1 mL of solvent is recommended.

- Solvent Addition: Accurately add a known volume of the chosen solvent to the vial.
- Equilibration: Tightly cap the vials and place them on an orbital shaker set to a constant temperature (e.g., 25 °C). Agitate the mixture for a period sufficient to ensure equilibrium is reached. A 24-hour period is typically adequate for compounds of this type.^[4]
 - Causality Insight: Inadequate equilibration time is a primary source of error, leading to an underestimation of solubility. A 24-hour window allows for the dissolution kinetics to reach a plateau. For rigorous studies, a time-point analysis (e.g., sampling at 12, 24, and 48 hours) can be performed to confirm that the concentration is no longer increasing.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same constant temperature for at least 2 hours to let the excess solid settle.
- Sample Collection & Filtration: Carefully draw the supernatant (the clear, saturated solution) into a syringe. Attach a 0.22 µm syringe filter and discard the first ~200 µL to saturate the filter membrane and avoid adsorption effects. Collect the subsequent filtrate into a clean vial.
 - Trustworthiness Check: Filtration is a critical step to prevent undissolved microparticles from entering the analytical sample, which would artificially inflate the measured concentration. The use of a 0.22 µm filter is an industry standard for this purpose.
- Dilution & Analysis: Accurately dilute the filtrate with a suitable solvent (typically the mobile phase used in the HPLC method) to bring the concentration within the calibrated range of the analytical instrument. Analyze the diluted sample by HPLC-UV.
- Quantification: Calculate the concentration of the original filtrate by applying the dilution factor. The solubility is reported in units such as mg/mL or mol/L.



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Data Summary and Interpretation

The experimentally determined solubility data should be compiled into a clear, comparative table.

Solvent	Dielectric Constant	Predicted Solubility	Experimental Solubility (mg/mL at 25°C)
Water	80.1	Very Low	To be determined
Ethanol	24.5	Moderate	To be determined
Acetone	21.0	High	To be determined
Ethyl Acetate	6.0	High	To be determined
Toluene	2.4	High	To be determined
DMSO	46.7	Very High	To be determined

The results from this validated protocol will provide drug development professionals and synthetic chemists with the critical data needed to design robust processes, from reaction setup and workup to the formulation of final products. Understanding whether a compound will remain in solution or precipitate under changing solvent conditions is fundamental to achieving high yield, purity, and reproducibility.

References

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